

Application Notes and Protocols for the Detection of AN5777 in Biological Samples

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Compound of Interest

Compound Name: AN5777

Cat. No.: B1191321

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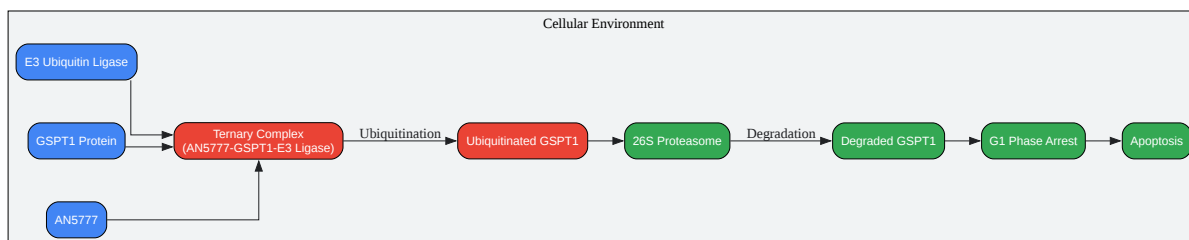
Introduction

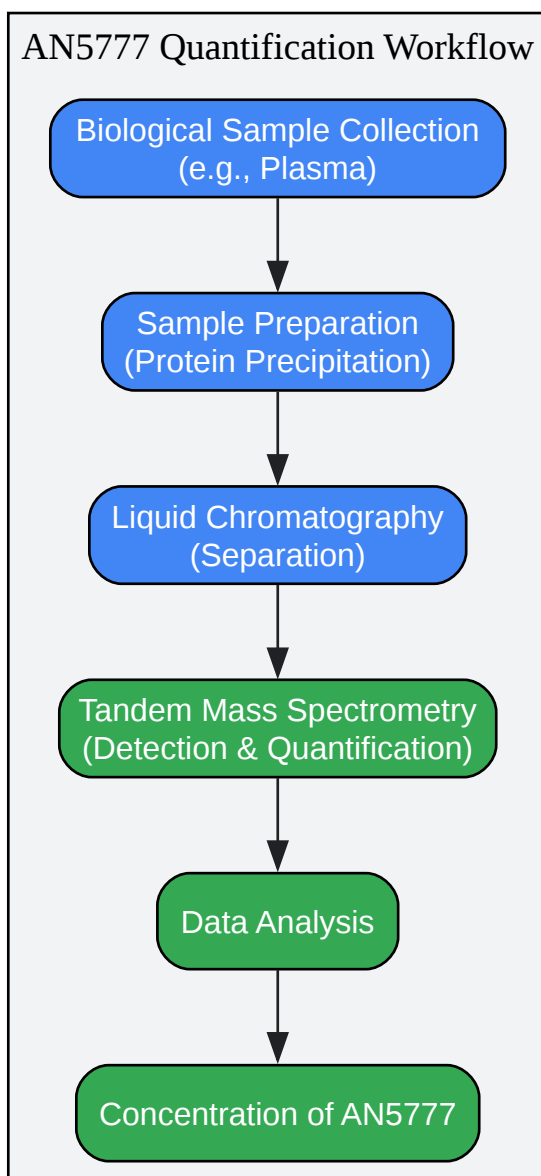
AN5777 is a potent and specific G1 to S phase transition protein 1 (GSPT1) degrader.[1] It functions by inducing the ubiquitination and subsequent degradation of GSPT1 via the proteasome, leading to G1 phase cell cycle arrest and apoptosis in target cells.[1] With a molecular formula of $C_{19}H_{17}$ and a molecular weight of 319.36 g/mol, **AN5777** represents a promising small molecule for therapeutic development, particularly in oncology.[1]

These application notes provide detailed protocols for the sensitive and accurate quantification of **AN5777** in biological matrices, primarily focusing on liquid chromatography-tandem mass spectrometry (LC-MS/MS), which is a highly suitable technique for the analysis of small molecules in complex samples.[2][3] Additionally, methods for assessing the pharmacodynamic effects of **AN5777** through the quantification of GSPT1 protein levels are described.

Mechanism of Action of AN5777

AN5777 acts as a molecular glue, inducing proximity between GSPT1 and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of GSPT1 by the 26S proteasome. The depletion of GSPT1, a key translation termination factor, results in cell cycle arrest at the G1 phase and the induction of apoptosis.





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References

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